Application Note: 2,5-Dibromopyridin-4-amine Hydrochloride in Advanced Materials Science

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Compound of Interest

Compound Name:	*2,5-Dibromopyridin-4-amine hydrochloride*
Cat. No.:	*B8131903*

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Executive Summary

2,5-Dibromopyridin-4-amine hydrochloride (2,5-DBPA·HCl) is a highly versatile, polyfunctional building block bridging the gap between organic synthesis and advanced materials science[1]. Featuring a rigid pyridine core, two highly reactive halogen sites, and an electron-modulating primary amine, this compound serves as a critical intermediate in the development of next-generation optoelectronics, Organic Light-Emitting Diodes (OLEDs)[2], and porous framework materials such as Metal-Organic Frameworks (MOFs) and Covalent Organic Frameworks (COFs). This guide provides authoritative, self-validating protocols for integrating 2,5-DBPA·HCl into complex macromolecular architectures.

Physicochemical Profiling & Structural Rationale

Understanding the intrinsic properties of 2,5-DBPA·HCl is crucial for rational material design.

- Molecular Weight & Formula: The free base ($C_5H_4Br_2N_2$) has a molecular weight of 251.91 g/mol [3], with collision cross-section data supporting its use in complex mass spectrometry profiling[4].

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- Stability & Handling Causality: The free base of 2,5-dibromopyridin-4-amine is susceptible to gradual oxidative degradation and photolytic darkening. Utilizing the hydrochloride salt form significantly enhances shelf-life and handling stability. It must be stored at 2–8°C under an inert atmosphere (argon or nitrogen) and protected from light[5].

- Electronic Topography: The bromine atoms at the 2 and 5 positions are highly activated toward oxidative addition by palladium(0) catalysts due to the electron-withdrawing nature of the pyridine nitrogen. Conversely, the amine at position 4 acts as a strong electron-donating group. This creates a localized "push-pull" electronic system that is highly desirable for tuning the bandgap in conjugated polymers[2].

Application Workflow I: Synthesis of Donor-Acceptor Conjugated Polymers

Conjugated polymers derived from 2,5-DBPA are heavily utilized in OLEDs and chemical sensors. The following protocol describes a self-validating Suzuki-Miyaura cross-coupling polymerization.

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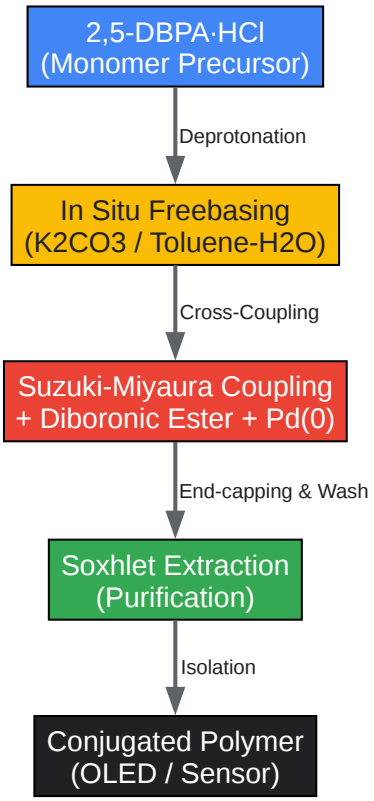

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Workflow for Suzuki-Miyaura polymerization of 2,5-DBPA into conjugated polymers.

Step-by-Step Protocol

Objective: Synthesize Poly(fluorene-alt-aminopyridine) for optoelectronic applications.

- Monomer Preparation & In Situ Freebasing:

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- Action: In a Schlenk flask, combine 1.0 mmol of 2,5-DBPA·HCl, 1.0 mmol of 9,9-dioctylfluorene-2,7-diboronic acid bis(pinacol) ester, and 10 mL of toluene. Add 5 mL of 2M aqueous K_2CO_3.
- Causality: The biphasic system is critical. The aqueous K_2CO_3 serves a dual purpose: it neutralizes the HCl salt to generate the reactive free base in situ (preventing premature oxidation) and provides the alkaline environment strictly required to activate the boronic ester for transmetalation.

- Catalyst Activation:
  - Action: Degas the mixture via three freeze-pump-thaw cycles. Under strict argon flow, add 5 mol% $Pd(PPh_3)_4$.
  - Causality: Pd(0) is highly susceptible to oxidation. Introducing the catalyst only after thorough deoxygenation prevents the formation of inactive Pd(II) oxides, ensuring high molecular weight polymer chains.
- Polymerization & End-Capping:
  - Action: Reflux at 90°C for 48 hours. Subsequently, add 0.1 mmol of phenylboronic acid (reflux 6 hours), followed by 0.1 mmol of bromobenzene (reflux 6 hours).
  - Causality (Self-Validation): End-capping is a self-validating step. By intentionally terminating the reactive chain ends, you prevent post-synthetic cross-linking and degradation, ensuring the polymer's long-term photophysical stability.
- Purification:
  - Action: Precipitate the polymer in cold methanol. Perform Soxhlet extraction sequentially with methanol, acetone, and hexane.
  - Causality: Sequential extraction removes unreacted monomers, catalyst residues, and low-molecular-weight oligomers, isolating only the highly conjugated, defect-free polymer fractions.

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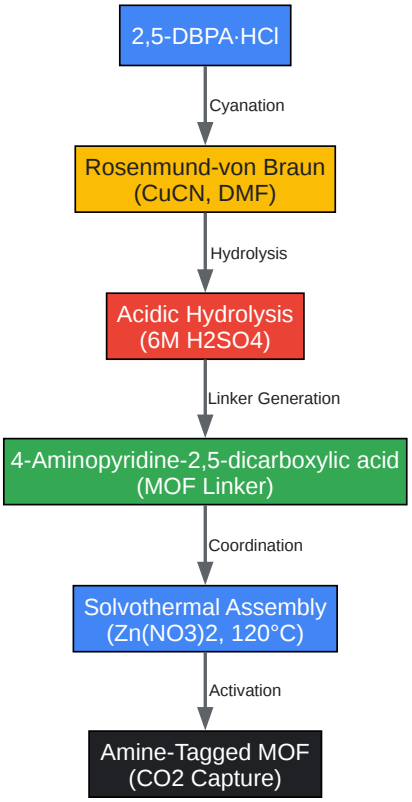
Application Workflow II: Bottom-Up Assembly of Amine-Functionalized MOFs

Direct incorporation of brominated pyridines into rigid MOFs is sterically and thermodynamically unfavorable. Therefore, 2,5-DBPA·HCl is first transformed into an extended dicarboxylic acid linker. The free amine group is preserved to act as a Lewis basic site for CO_2 capture.



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Synthesis pathway of amine-functionalized MOFs utilizing 2,5-DBPA as a precursor.

Step-by-Step Protocol

Objective: Synthesize a highly porous, amine-tagged Zinc-based MOF.

- Linker Synthesis (Cyanation & Hydrolysis):
  - Action: React 2,5-DBPA·HCl with excess CuCN in refluxing DMF to yield 4-aminopyridine-2,5-dicarbonitrile. After aqueous workup, hydrolyze the intermediate in 6M H_2SO_4 at 100°C to precipitate 4-aminopyridine-2,5-dicarboxylic acid.
  - Causality: Converting bromines to carboxylates creates a rigid, linear-like linker structurally analogous to terephthalic acid, but with two distinct functional nodes (the pyridine nitrogen and the primary amine).
- Solvothermal Assembly:
  - Action: Dissolve the synthesized linker and $Zn(NO_3)_2·6H_2O$ in a 1:1 mixture of N,N-dimethylformamide (DMF) and ethanol. Seal in a Teflon-lined stainless steel autoclave and heat at 120°C for 72 hours.
  - Causality: Slow solvothermal heating allows for reversible coordination bond formation. This thermodynamic control ensures the self-correction of structural defects, yielding a highly crystalline framework.
- Activation (Self-Validation):
  - Action: Decant the mother liquor. Wash the crystals with fresh DMF, followed by solvent exchange with dichloromethane (DCM) for 3 days. Finally, dry using supercritical CO_2.
  - Causality: Direct thermal drying causes massive capillary forces that collapse the MOF pores. Supercritical CO_2 activation bypasses the liquid-gas phase boundary, preserving the ultra-high surface area required for gas adsorption.

Quantitative Data Summary

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The following table summarizes the comparative performance metrics of advanced materials derived from 2,5-DBPA precursors.

Material Type	Derivative / Linker Used	Primary Application	Key Performance Metric	Structural Advantage
Conjugated Polymer	Direct 2,5-DBPA	OLEDs / Chemosensors	Quantum Yield > 45%	Amine group enables analyte binding and modulates bandgap.
MOF (Zn-based)	4-Aminopyridine-2,5-dicarboxylate	CO_2 Capture / Separation	Isosteric Heat of Adsorption (Qst) ~ 35 kJ/mol	Free amine facilitates chemisorption via carbamate formation.
Covalent Organic Framework	2,5-Diaminopyridine (post-amination)	Solid-State Electrolytes	Ionic Conductivity ~ 10^{-3} S/cm	Pyridine nitrogen coordinates directly with Li^+ ions.

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